

# Crystal Structure and Morphology of 3,5-Difluorobenzophenone: A Technical Overview

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## Compound of Interest

Compound Name: 3,5-Difluorobenzophenone

Cat. No.: B068835

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## Abstract

**3,5-Difluorobenzophenone** is a fluorinated aromatic ketone of interest in medicinal chemistry and materials science. A comprehensive understanding of its solid-state properties, including crystal structure and morphology, is crucial for its application in drug design and development, as well as for controlling its physical properties in materials. However, a detailed crystallographic study and morphological analysis of **3,5-Difluorobenzophenone** is not publicly available in the existing scientific literature. This guide synthesizes the current state of knowledge on related compounds and outlines the necessary experimental protocols for a thorough investigation of the target molecule.

## Introduction

Benzophenone and its derivatives are fundamental scaffolds in organic chemistry, with applications ranging from photoinitiators to pharmacophores. The introduction of fluorine atoms onto the aromatic rings can significantly alter the molecule's electronic properties, conformation, and intermolecular interactions, thereby influencing its crystal packing and morphology. These solid-state characteristics are critical determinants of a compound's solubility, dissolution rate, bioavailability, and stability. While crystallographic data for isomers such as 4,4'-Difluorobenzophenone are available, a gap exists in the literature regarding the specific crystal structure of **3,5-Difluorobenzophenone**. This document aims to provide a framework for the characterization of this compound.

## Physicochemical Properties

A summary of the known physicochemical properties of **3,5-Difluorobenzophenone** is presented in Table 1. These data are compiled from supplier safety data sheets and chemical databases.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>8</sub> F <sub>2</sub> O	[1]
Molecular Weight	218.2 g/mol	[1]
Melting Point	57-59 °C	[1]
Boiling Point	117 °C at 5 torr	[1]
Density	1.239 g/cm <sup>3</sup>	[1]
CAS Number	179113-89-4	[1]

Table 1: Physicochemical Properties of **3,5-Difluorobenzophenone**.

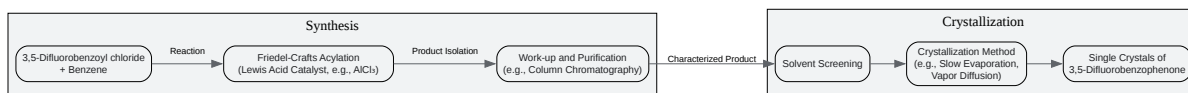
## Experimental Protocols for Crystal Structure and Morphology Determination

To elucidate the crystal structure and morphology of **3,5-Difluorobenzophenone**, a series of established experimental procedures would be required. The following sections detail the necessary methodologies.

### Synthesis and Crystallization

The first step involves the synthesis of **3,5-Difluorobenzophenone**, followed by the growth of single crystals suitable for X-ray diffraction.

Synthesis Workflow:



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Caption: Workflow for the synthesis and crystallization of **3,5-Difluorobenzophenone**.

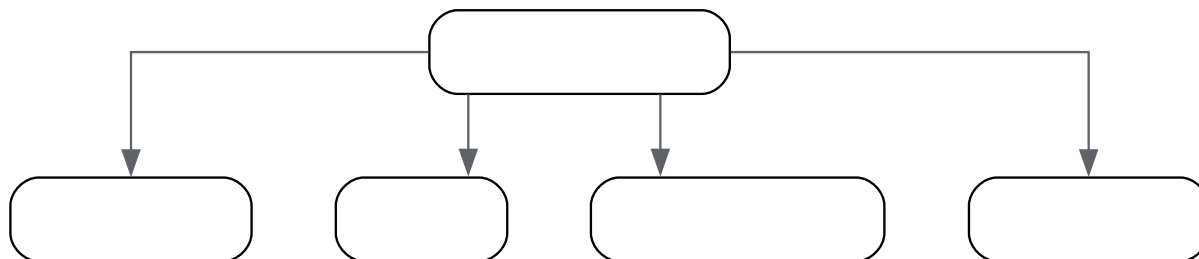
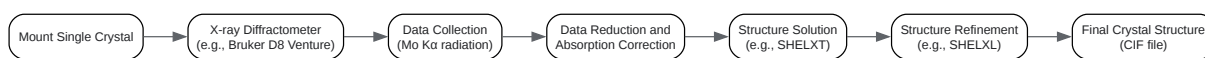
Detailed Methodology:

- **Synthesis:** **3,5-Difluorobenzophenone** can be synthesized via a Friedel-Crafts acylation reaction between 3,5-difluorobenzoyl chloride and benzene, using a Lewis acid catalyst such as aluminum chloride.
- **Purification:** The crude product would be purified using standard techniques like column chromatography to achieve high purity.
- **Crystallization:** Single crystals suitable for X-ray diffraction can be grown from various organic solvents. A screening of solvents and crystallization techniques (e.g., slow evaporation, vapor diffusion, cooling) would be necessary to obtain high-quality crystals.

## Single-Crystal X-ray Diffraction (SC-XRD)

SC-XRD is the definitive method for determining the crystal structure of a compound.

SC-XRD Experimental Workflow:



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## References

- 1. 3,5-difluorobenzophenone - Safety Data Sheet [chemicalbook.com]
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